

In Vitro Antifungal Activity of 25-Aminocholesterol Against *Candida albicans*: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 25-Aminocholesterol

Cat. No.: B1195740

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This technical guide provides a comprehensive overview of the in vitro antifungal activity of **25-aminocholesterol** against the opportunistic fungal pathogen, *Candida albicans*. The document synthesizes available data on its inhibitory concentrations, outlines detailed experimental protocols for key assays, and illustrates the proposed mechanism of action through signaling pathway diagrams.

Quantitative Data Summary

The in vitro efficacy of **25-aminocholesterol** against *Candida albicans* has been characterized primarily by its Minimum Inhibitory Concentration (MIC). While extensive data across multiple strains is limited in the available literature, a key finding indicates potent antifungal activity.

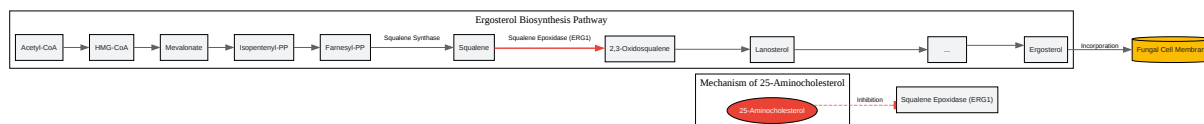
Compound	<i>Candida albicans</i> Strain(s)	Minimum Inhibitory Concentration (MIC)
25-Aminocholesterol	Not Specified	4 μ M

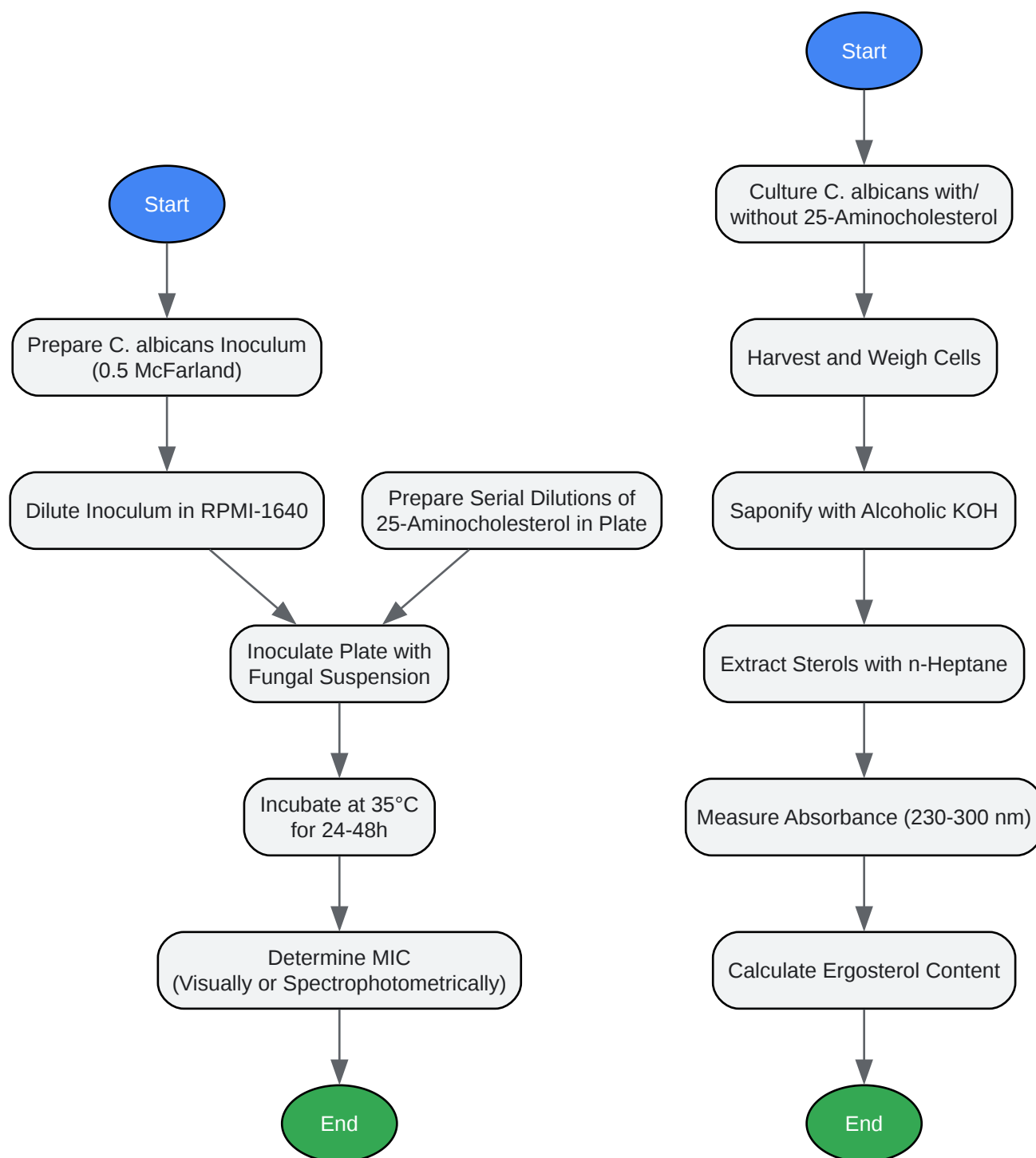
Note: Further research is required to establish a comprehensive susceptibility profile of **25-aminocholesterol** against a broader range of clinical and reference strains of *Candida*

albicans, including the determination of Minimum Fungicidal Concentration (MFC) and time-kill kinetics.

Proposed Mechanism of Action: Inhibition of Ergosterol Biosynthesis

It is hypothesized that **25-amincholesterol**, similar to other aminosterol compounds, exerts its antifungal effect by disrupting the ergosterol biosynthesis pathway in *Candida albicans*. Ergosterol is an essential component of the fungal cell membrane, crucial for maintaining its integrity, fluidity, and the function of membrane-bound enzymes. The primary target within this pathway is likely squalene epoxidase, an enzyme that catalyzes the conversion of squalene to 2,3-oxidosqualene. Inhibition of this step leads to the depletion of ergosterol and the accumulation of toxic squalene, ultimately compromising cell membrane function and leading to fungal cell death.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com